

# Application Note: Profiling Transcriptional Changes Following PF-CBP1 Inhibition

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## Compound of Interest

Compound Name: PF CBP1

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## Introduction: The Role of CBP/p300 and the Impact of Inhibition

The paralogous proteins CREB-binding protein (CBP) and p300 are crucial transcriptional co-activators that play a central role in regulating gene expression.<sup>[1][2]</sup> They function as histone acetyltransferases (HATs), enzymes that transfer an acetyl group to lysine residues on histone tails.<sup>[3][4]</sup> This acetylation neutralizes the positive charge of histones, weakening their interaction with DNA and leading to a more relaxed chromatin structure. This "open" chromatin state allows transcription factors and the cellular transcription machinery to access DNA, thereby promoting gene expression.<sup>[3][5]</sup> Due to their significant role in activating the transcription of oncogenes and promoting cancer cell proliferation, survival, and drug resistance, CBP/p300 have emerged as promising therapeutic targets.<sup>[1][6]</sup>

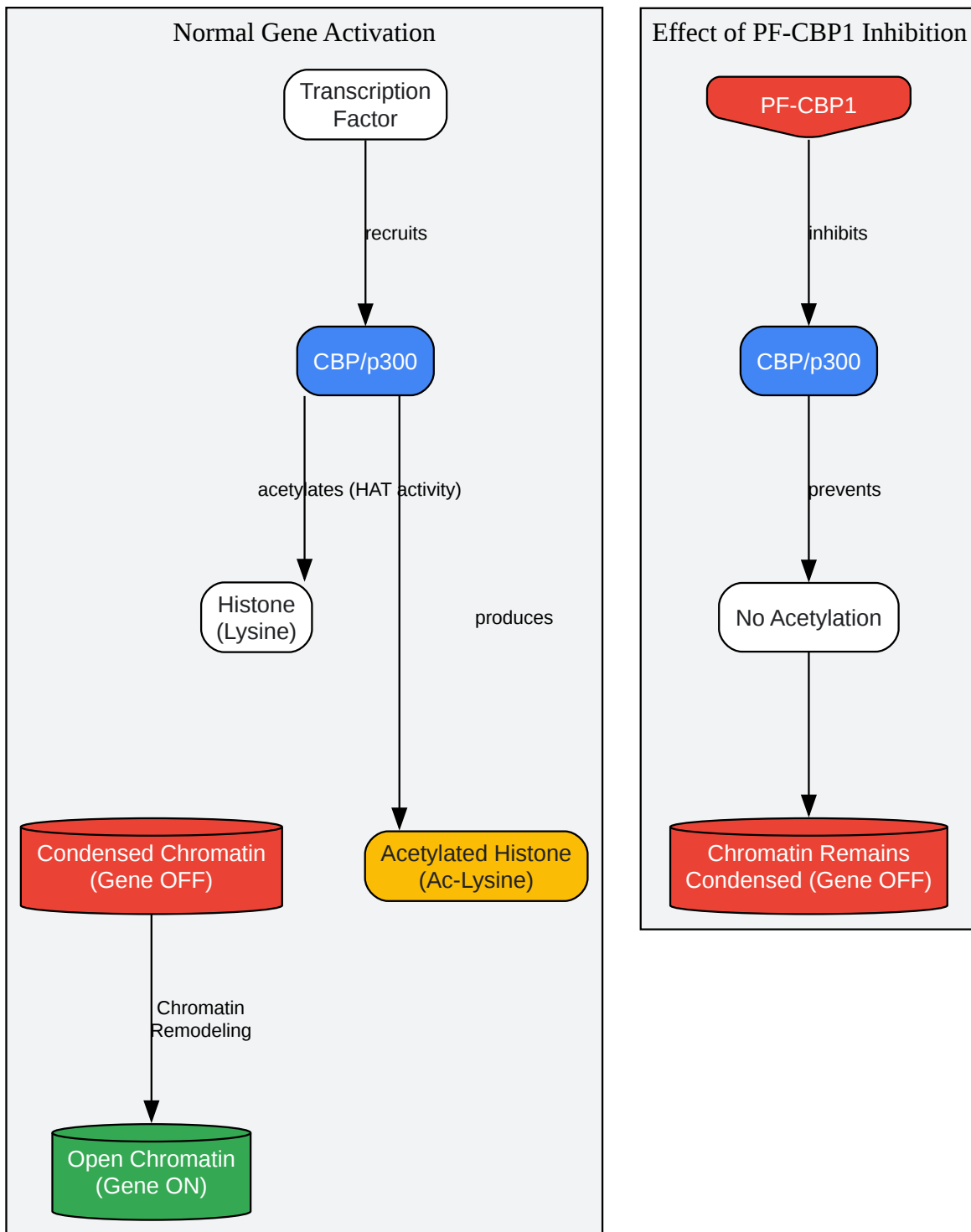
PF-CBP1 is a potent and selective inhibitor of the CBP/p300 HAT domain. By blocking the catalytic activity of these co-activators, PF-CBP1 is hypothesized to prevent histone acetylation at specific gene loci. This leads to a more condensed chromatin state, repressing the expression of genes that are dependent on CBP/p300 activity for their transcription.<sup>[6][7]</sup>

Consequently, analyzing the global gene expression changes following PF-CBP1 treatment is a powerful method to understand its mechanism of action, identify downstream target genes, and discover potential biomarkers of drug response.[8]

This guide provides a comprehensive framework for designing and executing a gene expression analysis experiment using RNA sequencing (RNA-seq) to characterize the transcriptional consequences of PF-CBP1 inhibition in a cell culture model.

## Mechanism of PF-CBP1 Action

The following diagram illustrates the core mechanism of CBP/p300-mediated gene activation and its inhibition by PF-CBP1.



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Caption: Mechanism of CBP/p300 inhibition by PF-CBP1.

## Experimental Design: The Blueprint for Success

A robust experimental design is the most critical factor for obtaining meaningful and reproducible results.<sup>[9]</sup> Every decision made at this stage will directly impact the quality and interpretability of the final data.

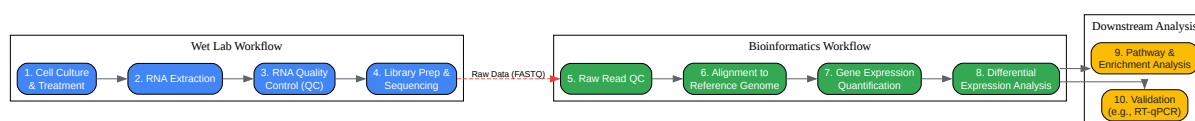
### Key Considerations:

- **Cell Line Selection:** Choose a cell line that is relevant to your research question (e.g., a cancer cell line where CBP/p300 is implicated). Confirm that CBP/p300 is expressed in your chosen model.
- **Dose-Response and Time-Course:** It is essential to first determine the optimal concentration and treatment duration.
  - **Dose-Response:** Treat cells with a range of PF-CBP1 concentrations to identify an optimal dose that elicits a biological response without causing excessive cytotoxicity.
  - **Time-Course:** Treat cells for various durations (e.g., 6, 12, 24, 48 hours) to capture both early and late transcriptional events. A preliminary qPCR analysis of a known CBP/p300 target gene can help select the optimal time point for full transcriptome analysis.
- **Controls are Non-Negotiable:**
  - **Vehicle Control:** This is the most critical control. Cells are treated with the same solvent used to dissolve PF-CBP1 (e.g., DMSO) at the same final concentration as the drug-treated samples. This accounts for any gene expression changes caused by the solvent itself.
  - **Untreated Control:** While optional if a vehicle control is used, it can provide a baseline of normal gene expression.
- **The Power of Replicates:** Biological replicates are essential for statistical power. They account for the inherent variability in biological systems.
  - **Minimum:** A minimum of three biological replicates per condition (e.g., 3 vehicle-treated, 3 PF-CBP1-treated) is the standard for differential expression analysis.<sup>[10]</sup>

- More is Better: Increasing the number of replicates enhances the ability to detect true differences in gene expression, especially for genes with subtle changes or high variability. [10]

## Experimental Workflow Overview

The diagram below outlines the complete workflow from the initial experimental setup to the final data analysis and interpretation.



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Caption: End-to-end workflow for gene expression analysis.

## Wet-Lab Protocol: Generating High-Quality RNA

The quality of the input RNA is paramount for a successful RNA-seq experiment.[11] Garbage in, garbage out.

### Step 1: Cell Culture and Treatment

- Plate Cells: Seed cells at a density that will result in ~80-90% confluency at the time of harvest. Ensure even plating across all wells/dishes designated for the experiment.
- Incubate: Allow cells to adhere and enter the logarithmic growth phase (typically 24 hours).
- Treat: Aspirate the old media and replace it with fresh media containing either PF-CBP1 at the predetermined optimal concentration or an equivalent volume of the vehicle (e.g., DMSO).

- Incubate: Return cells to the incubator for the predetermined optimal treatment duration.

## Step 2: Total RNA Extraction

RNA is highly susceptible to degradation by RNases.<sup>[12]</sup> It is crucial to maintain an RNase-free environment. Use RNase-free reagents, filter tips, and tubes, and work quickly on ice when possible.

Recommended Method: Column-Based Kit (e.g., Qiagen RNeasy Mini Kit)

This method is highly reproducible and yields high-purity RNA, making it ideal for sensitive downstream applications like RNA-seq.

- Harvest Cells: Aspirate media. Wash cells once with ice-cold PBS.
- Lyse Cells: Add the appropriate volume of Buffer RLT (with  $\beta$ -mercaptoethanol) directly to the dish. Scrape the cells to ensure complete lysis and homogenize the lysate by passing it through a 20-gauge needle 5-10 times.
- Add Ethanol: Add one volume of 70% ethanol to the homogenized lysate and mix well by pipetting.
- Bind RNA: Transfer the sample to an RNeasy spin column placed in a 2 mL collection tube. Centrifuge for 15 seconds at  $\geq 8000 \times g$ . Discard the flow-through.
- Wash: Perform the recommended washes with Buffer RW1 and Buffer RPE as per the manufacturer's protocol. These steps remove contaminants like proteins and salts.
- Elute RNA: Transfer the spin column to a new 1.5 mL collection tube. Pipette 30-50  $\mu$ L of RNase-free water directly onto the silica membrane. Centrifuge for 1 minute at  $\geq 8000 \times g$  to elute the RNA.

## Step 3: Rigorous RNA Quality Control (QC)

This is a critical checkpoint. Do not proceed to library preparation without verifying RNA quality.

- Quantification: Determine the RNA concentration using a fluorometric method (e.g., Qubit). This is more accurate than spectrophotometry (e.g., NanoDrop) as it specifically measures

RNA, not all nucleic acids.

- Purity: Use a spectrophotometer (NanoDrop) to assess purity. The A260/A280 ratio should be ~2.0, and the A260/A230 ratio should be between 2.0-2.2.
- Integrity: The RNA Integrity Number (RIN) is the gold standard for assessing RNA degradation.<sup>[13][14]</sup> Analyze ~1 µL of your RNA sample on an Agilent Bioanalyzer or similar instrument.
  - A RIN score of ≥ 8 is highly recommended for standard mRNA-seq.<sup>[15][16]</sup> Lower RIN values indicate degradation, which can introduce a 3' bias in the sequencing data and compromise results.<sup>[16]</sup>

| Sample ID    | Concentration (ng/µL) | A260/A280 | A260/A230 | RNA Integrity Number (RIN) | Decision |
|--------------|-----------------------|-----------|-----------|----------------------------|----------|
| Vehicle_Rep1 | 155                   | 2.05      | 2.15      | 9.8                        | Proceed  |
| Vehicle_Rep2 | 162                   | 2.06      | 2.18      | 9.9                        | Proceed  |
| Vehicle_Rep3 | 148                   | 2.04      | 2.11      | 9.7                        | Proceed  |
| PF-CBP1_Rep1 | 170                   | 2.05      | 2.14      | 9.6                        | Proceed  |
| PF-CBP1_Rep2 | 135                   | 2.03      | 2.09      | 9.8                        | Proceed  |
| PF-CBP1_Rep3 | 151                   | 2.06      | 2.16      | 9.5                        | Proceed  |

Table 1: Example RNA Quality Control Log.

## Step 4: Library Preparation and Sequencing

This stage is typically performed by a dedicated genomics core facility.

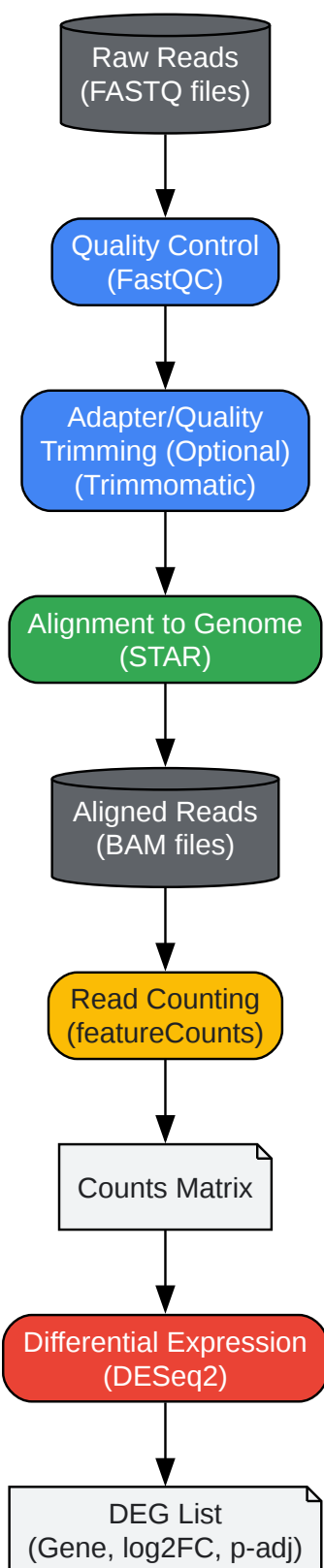
- **Library Preparation:** For standard gene expression analysis, a poly-A selection method is used to enrich for messenger RNA (mRNA). The mRNA is then fragmented, converted to cDNA, and ligated with sequencing adapters.
- **Sequencing:** Illumina platforms (e.g., NovaSeq, NextSeq) are the most common. For differential gene expression, a sequencing depth of 20-30 million reads per sample is generally sufficient.<sup>[10]</sup> A paired-end sequencing strategy (e.g., 2x75 bp) is recommended.

## Bioinformatics Protocol: From Raw Data to Biological Insight

The bioinformatics pipeline transforms raw sequencing reads into a list of differentially expressed genes and biological insights.<sup>[17]</sup>

### Bioinformatics Analysis Pipeline





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Caption: A standard RNA-seq bioinformatics data analysis pipeline.

## Step 1: Raw Read Quality Control (FastQC)

The first step after receiving the raw data (in .fastq format) is to assess its quality using a tool like FastQC. This provides metrics on per-base quality scores, adapter content, and other potential issues.

## Step 2: Alignment to a Reference Genome (STAR)

The high-quality reads are then aligned to a reference genome (e.g., GRCh38 for human). STAR (Spliced Transcripts Alignment to a Reference) is a widely used aligner that is both fast and accurate, and is specifically designed to handle spliced RNA-seq reads.[\[18\]](#)[\[19\]](#) The output of this step is a BAM (.bam) file, which contains the aligned read information.

## Step 3: Quantification of Gene Expression (featureCounts)

After alignment, the next step is to count how many reads have mapped to each gene.[\[20\]](#) featureCounts is an efficient program for this task.[\[21\]](#)[\[22\]](#) It takes the BAM files and a gene annotation file (GTF) as input and generates a matrix of raw read counts, with genes as rows and samples as columns. It is recommended to count reads that map to exonic regions.[\[23\]](#)

## Step 4: Differential Gene Expression Analysis (DESeq2)

This is the core statistical analysis to identify genes that show significant expression changes between the PF-CBP1-treated and vehicle-treated groups.[\[24\]](#)[\[25\]](#) DESeq2, an R/Bioconductor package, is a robust and popular tool for this purpose.[\[26\]](#)[\[27\]](#)

Conceptual DESeq2 Workflow:

- Input: The raw count matrix from featureCounts.
- Normalization: DESeq2 first normalizes the data to account for differences in library size between samples.[\[26\]](#)
- Modeling: It then fits the data to a negative binomial model, which is appropriate for count data, and estimates gene-wise dispersion.[\[26\]](#)

- Statistical Testing: Finally, it performs a statistical test (Wald test) for each gene to determine if the observed difference in expression between conditions is statistically significant.[\[26\]](#)

The output is a results table containing metrics for every gene.

| Gene ID    | baseMean | log2FoldChange | pvalue  | padj (Adjusted p-value) |
|------------|----------|----------------|---------|-------------------------|
| ENSG00...A | 1520.4   | -2.58          | 1.2e-50 | 3.4e-46                 |
| ENSG00...B | 850.1    | -1.95          | 4.5e-32 | 6.1e-28                 |
| ENSG00...C | 50.7     | 1.51           | 8.9e-10 | 2.2e-07                 |
| ENSG00...D | 2500.2   | -0.10          | 0.65    | 0.88                    |

Table 2: Example output from a DESeq2 differential expression analysis. log2FoldChange represents the change in expression (negative values indicate downregulation), and padj is the p-value adjusted for multiple testing.

## Data Interpretation and Validation

### Identifying Differentially Expressed Genes (DEGs)

Researchers typically apply thresholds to the DESeq2 results to define a list of significant DEGs. Common thresholds are:

- Adjusted p-value (padj):  $< 0.05$
- Absolute log2 Fold Change:  $> 1$  (representing a 2-fold change up or down)

### Functional Enrichment Analysis

To understand the biological meaning behind the list of DEGs, it's crucial to perform functional enrichment analysis.[\[28\]](#) This analysis determines whether the DEGs are significantly enriched in certain biological pathways, molecular functions, or cellular components.

Tools:

- DAVID: A popular web-based tool for functional annotation and enrichment analysis.[\[29\]](#)

- Gene Ontology (GO) Consortium Tool: Performs enrichment analysis for GO terms (biological process, molecular function, cellular component).[30]

This analysis can reveal, for example, that the genes downregulated by PF-CBP1 are significantly involved in cell cycle progression, aligning with the known role of CBP/p300 in regulating the G1/S transition.[31]

## Validation by RT-qPCR

It is essential to validate the RNA-seq results for a small subset of key DEGs (including both up- and down-regulated genes) using an independent method. Reverse transcription-quantitative PCR (RT-qPCR) is the gold standard for this validation. Strong correlation between RNA-seq fold changes and qPCR fold changes increases confidence in the global transcriptomic results.

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